

Solubility Profile of 3,5-Dichlorosalicylaldehyde in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,5-Dichlorosalicylaldehyde** in various organic solvents. The information contained herein is intended to be a valuable resource for researchers and professionals engaged in chemical synthesis, drug development, and other scientific endeavors where this compound is utilized. This document details available solubility data, outlines a robust experimental protocol for its determination, and provides a visual representation of the experimental workflow.

Core Data Presentation: Solubility of 3,5-Dichlorosalicylaldehyde

The solubility of **3,5-Dichlorosalicylaldehyde** is a critical physical property that influences its handling, reactivity, and application in various chemical processes. The following table summarizes the available quantitative and qualitative solubility data in common organic solvents. It is important to note that the temperature at which these solubilities were determined is not specified in the available literature, which is a significant limitation.

Solvent	Solvent Type	Molar Mass (g/mol)	Boiling Point (°C)	Solubility	Temperature (°C)
Ethanol	Polar Protic	46.07	78.4	5% (w/v) or 50 mg/mL[1][2]	Not Specified
Chloroform	Nonpolar	119.38	61.2	50 mg/mL[1]	Not Specified
Acetone	Polar Aprotic	58.08	56	Moderately Soluble[3]	Not Specified
Methanol	Polar Protic	32.04	64.7	Almost Transparent[4][5]	Not Specified
Water	Polar Protic	18.02	100	Insoluble[4][5][6][7]	Not Specified
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	78.13	189	Soluble (Qualitative)	Not Specified
Toluene	Nonpolar	92.14	110.6	Not Specified	Not Specified

Experimental Protocol: Determination of Solubility via the Shake-Flask Gravimetric Method

The following detailed methodology describes the determination of the solubility of **3,5-Dichlorosalicylaldehyde** in an organic solvent of interest. This protocol is based on the widely used shake-flask method coupled with gravimetric analysis, which involves achieving equilibrium between the solute and solvent, followed by the quantitative determination of the dissolved solute.

1. Materials and Equipment:

- **3,5-Dichlorosalicylaldehyde** (crystalline solid, purity ≥98%)
- Selected organic solvent (analytical grade)

- Glass vials with screw caps
- Constant temperature orbital shaker or magnetic stirrer with temperature control
- Analytical balance (readability ± 0.1 mg)
- Syringe filters (0.45 μm pore size, compatible with the solvent)
- Syringes
- Pre-weighed evaporation dishes (e.g., glass or aluminum)
- Drying oven or vacuum oven
- Desiccator

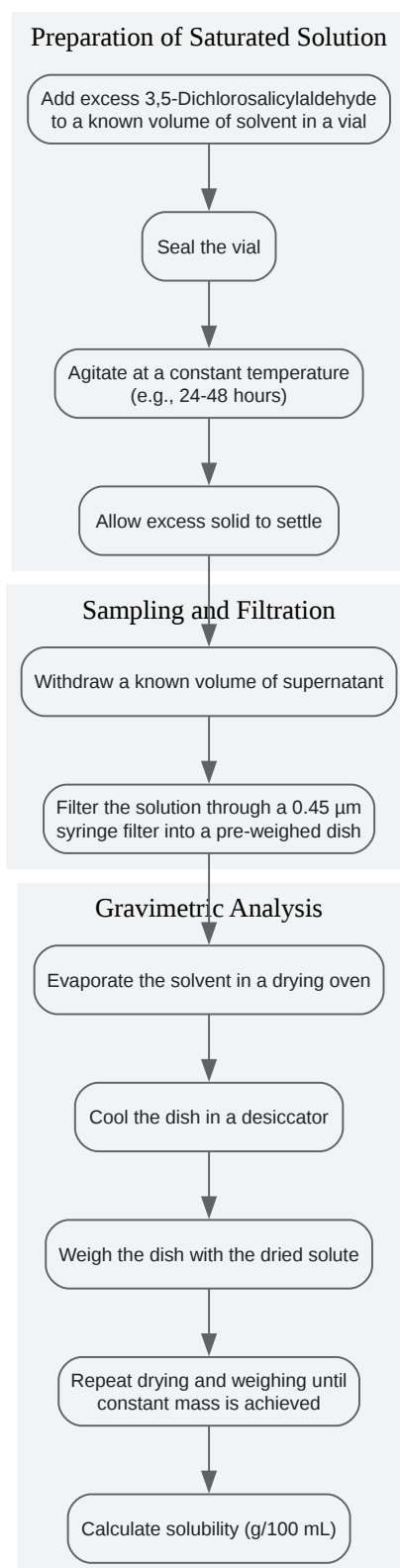
2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3,5-Dichlorosalicylaldehyde** to a glass vial containing a known volume (e.g., 10 mL) of the selected organic solvent. The presence of undissolved solid is crucial to ensure that a saturated solution is achieved.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature orbital shaker or on a magnetic stirrer set to a specific temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixture for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium. Periodically, visually inspect the vial to confirm that excess solid remains.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the vial to stand undisturbed at the set temperature for at least one hour to allow the excess solid to settle.

- Carefully withdraw a known volume (e.g., 5 mL) of the supernatant using a syringe.
- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Place the evaporation dish containing the filtered solution into a drying oven set to a temperature that is well below the boiling point of the solvent and the melting point of **3,5-Dichlorosalicylaldehyde** (m.p. 95-97 °C) to avoid decomposition. A temperature range of 40-60 °C is generally suitable for many common organic solvents. For high-boiling point solvents like DMSO, a vacuum oven at a moderate temperature is recommended to facilitate complete evaporation.
 - Continue the drying process until all the solvent has visibly evaporated.
- Mass Determination and Calculation:
 - Transfer the evaporation dish to a desiccator to cool to room temperature and to prevent moisture absorption.
 - Once cooled, weigh the evaporation dish containing the dried solute on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is obtained.
 - Calculate the solubility using the following formula:
 - $\text{Solubility (g/100 mL)} = [(\text{Mass of dish + solute}) - (\text{Mass of empty dish})] / (\text{Volume of filtered solution in mL}) * 100$

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3,5-Dichlorosalicylaldehyde**.



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Caption: Experimental workflow for solubility determination.

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References

- 1. 3,5-二氯水杨醛 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3,5-DICHLOROSALICYLALDEHYDE CAS#: 90-60-8 [m.chemicalbook.com]
- 3. sihaulichemicals.co.in [sihaulichemicals.co.in]
- 4. 3,5-DICHLOROSALICYLALDEHYDE | 90-60-8 [chemicalbook.com]
- 5. 3,5-DICHLOROSALICYLALDEHYDE | 90-60-8 [amp.chemicalbook.com]
- 6. 3,5-Dichlorosalicylaldehyde, 99% - 90-60-8 - Manufacturers & Suppliers in India [ottokemi.com]
- 7. 3,5-Dichlorosalicylaldehyde, 99% 90-60-8 India [ottokemi.com]
- To cite this document: BenchChem. [Solubility Profile of 3,5-Dichlorosalicylaldehyde in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181256#solubility-of-3-5-dichlorosalicylaldehyde-in-organic-solvents>]

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